

Application Notes and Protocols for Nardosinonediol and Related Compounds

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Compound of Interest

Compound Name: Nardosinonediol

Cat. No.: B1496119

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Direct experimental data on **Nardosinonediol** is limited in the currently available literature. The following application notes and protocols are based on studies of structurally and functionally related compounds isolated from *Nardostachys jatamansi*, primarily Nardoguaianone L (also referred to as G-6). These notes are intended to provide a foundational framework for research into the anti-cancer properties of **Nardosinonediol** and its analogs.

Sensitive Cell Lines and In Vitro Efficacy

Nardoguaianone L has demonstrated significant cytotoxic and anti-proliferative effects against various cancer cell lines, particularly pancreatic cancer.

Quantitative Data Summary

The following tables summarize the in vitro efficacy of Nardoguaianone L (G-6) against sensitive cancer cell lines.

Table 1: IC50 Values of Nardoguaianone L (G-6) in Pancreatic Cancer Cell Lines

Cell Line	IC50 (μM)	Treatment Duration	Assay
SW1990	2.1 ± 0.3[1][2]	72 hours	MTT Assay

Table 2: Apoptotic Effect of Nardoguaianone L (G-6) on SW1990 Cells

Treatment Concentration (μM)	Percentage of Apoptotic Cells (%)	Treatment Duration	Assay
20	22.66[3]	24 hours	Annexin V/PI Staining
40	30.71[3]	24 hours	Annexin V/PI Staining

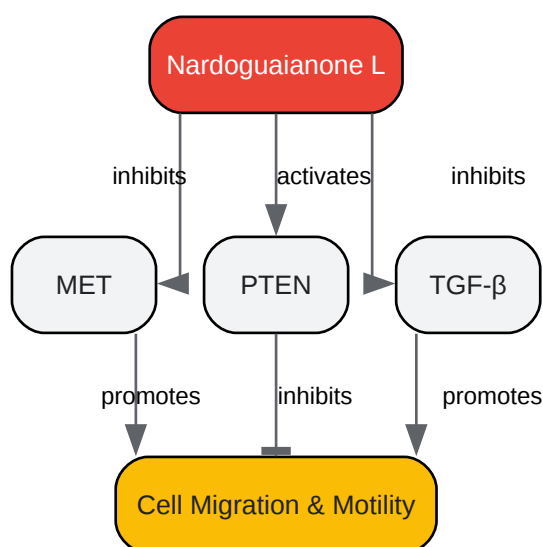
Note on Other Pancreatic Cancer Cell Lines: While specific IC50 values are not detailed in the provided literature, studies indicate that a combination of Nardoguaianone L (G-6) and Gemcitabine inhibited the survival of Capan-2 cells by 1.12- to 2.39-fold and PANC-1 cells by 1.32- to 2.83-fold. No significant inhibitory effect was observed on CFPAC-1 cells[4].

Mechanism of Action: Signaling Pathways

Nardoguaianone L exerts its anti-tumor effects through the modulation of key signaling pathways, leading to the induction of apoptosis and inhibition of cell proliferation.

MET/PTEN/TGF-β Signaling Pathway

Nardoguaianone L has been shown to inhibit the MET/PTEN/TGF-β pathway, which is crucial for cell migration and motility in pancreatic cancer[3][5][6].

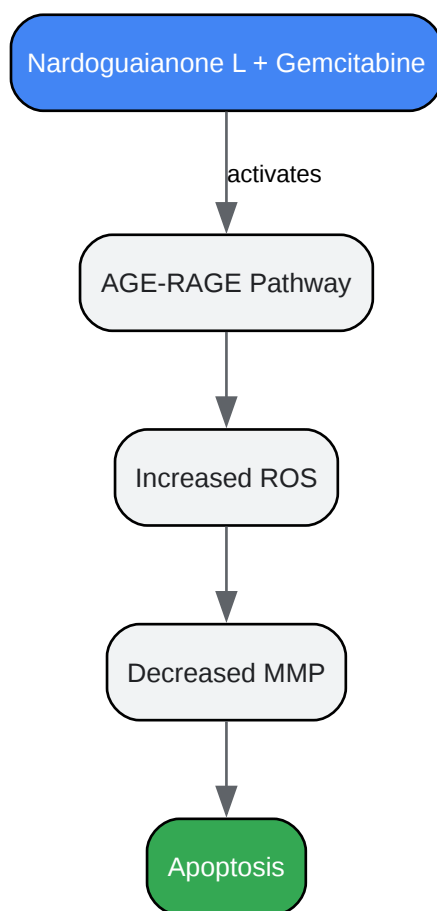


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MET/PTEN/TGF- β Pathway Inhibition

AGE-RAGE Signaling Pathway and Apoptosis Induction

The combination of Nardoguaianone L and Gemcitabine has been found to activate the AGE-RAGE signaling pathway, leading to increased Reactive Oxygen Species (ROS), decreased Mitochondrial Membrane Potential (MMP), and ultimately, apoptosis[7].



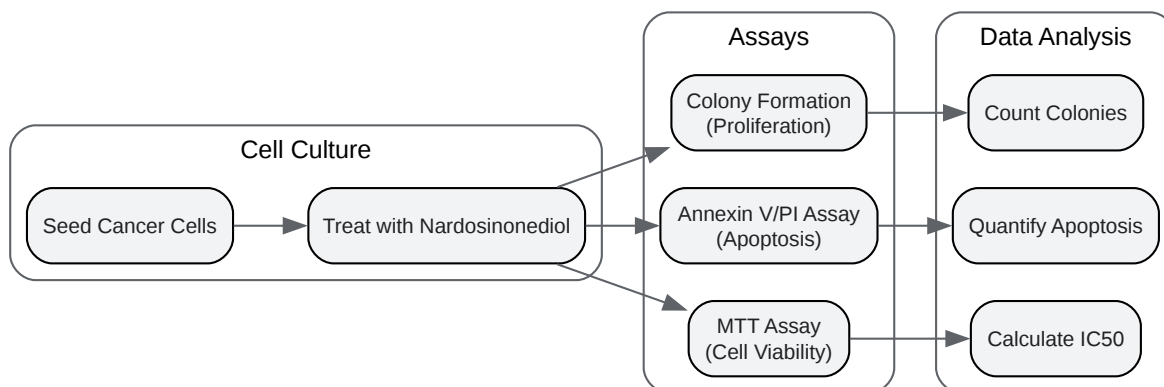
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AGE-RAGE Pathway and Apoptosis

Experimental Protocols

The following are detailed protocols for key experiments to assess the efficacy of **Nardosinonediol** and related compounds.

Experimental Workflow Overview



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References

- 1. Potential Anti-Tumor Activity of Nardoguaianone L Isolated from Nardostachys jatamansi DC. in SW1990 Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. kumc.edu [kumc.edu]
- 4. mdpi.com [mdpi.com]
- 5. Protocol for Apoptosis Assay by Flow Cytometry Using Annexin V Staining Method - PMC [pmc.ncbi.nlm.nih.gov]
- 6. BestProtocols: Annexin V Staining Protocol for Flow Cytometry | Thermo Fisher Scientific - JP [thermofisher.com]
- 7. Protocol for Apoptosis Assay by Flow Cytometry Using Annexin V Staining Method - PubMed [pubmed.ncbi.nlm.nih.gov]
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